

# Application Note: Purification of 2-Acetylcyclohexanone by Vacuum Distillation

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## Compound of Interest

Compound Name: 2-Acetylcyclohexanone

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This document provides a detailed protocol for the purification of **2-acetylcyclohexanone** via vacuum distillation. This technique is essential for obtaining high-purity material, which is critical for various applications in organic synthesis and drug development, including its use in the synthesis of anilinoethanolamines.[1][2]

## Introduction

**2-Acetylcyclohexanone** is a versatile intermediate in organic synthesis. It exists as a mixture of keto and enol tautomers.[3] The purity of this compound is crucial for the success of subsequent reactions. Vacuum distillation is the preferred method for purifying **2-acetylcyclohexanone** as it lowers the boiling point, preventing thermal decomposition that can occur at its atmospheric boiling point of 224-226 °C.[4][5] This method effectively removes non-volatile impurities and other contaminants with different boiling points.

## Physicochemical Properties

A summary of the key physical and chemical properties of **2-acetylcyclohexanone** is presented below. This data is essential for the proper setup and execution of the vacuum distillation process.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>2</sub>	[6][7]
Molecular Weight	140.18 g/mol	[6][8]
Appearance	Clear colorless to light yellow liquid	[1][9]
Density	1.078 g/mL at 25 °C	[1][7][10]
Refractive Index (n <sub>20/D</sub> )	1.509	[1][7][10]
Boiling Point	111-112 °C at 18 mmHg (24 hPa)	[1][9][10]
111-112 °C at 24 hPa	[9]	
118-136 °C at -0.0960 MPa	[11]	
Flash Point	79 °C (174.2 °F) - closed cup	[10][12]
Melting Point	-11 °C	[9]

## Safety Precautions

**2-Acetylcyclohexanone** is a combustible liquid and requires careful handling in a well-ventilated area, away from open flames and hot surfaces.[9][13] It is crucial to wear appropriate personal protective equipment (PPE), including safety glasses with side-shields, chemical-resistant gloves, and a lab coat.[9][13][14] All procedures should be performed within a fume hood.[15]

### Hazards:

- Combustible liquid.[9]
- May cause respiratory irritation.[8]
- Containers may explode when heated.[13]

### First Aid:

- In case of skin contact: Wash off immediately with soap and plenty of water.[8][13]
- In case of eye contact: Rinse immediately with plenty of water for at least 15 minutes and consult a physician.[8][13]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[8][9]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[8][9]

## Experimental Protocol: Vacuum Distillation

This protocol outlines the step-by-step procedure for the purification of **2-acetylcyclohexanone** using a standard laboratory vacuum distillation apparatus.

Materials and Equipment:

- Crude **2-acetylcyclohexanone**
- Round-bottom flask
- Claisen adapter[15]
- Short-path distillation head or condenser and vacuum adapter
- Thermometer with ground glass joint
- Receiving flasks
- Heating mantle with a stirrer
- Magnetic stir bar[15]
- Vacuum pump or water aspirator with a vacuum trap[15][16]
- Vacuum grease
- Thick-walled vacuum tubing[16]
- Lab jack

## Procedure:

- Apparatus Assembly:
  - Inspect all glassware for cracks or defects before use.[\[16\]](#)
  - Place a magnetic stir bar in a appropriately sized round-bottom flask containing the crude **2-acetylcyclohexanone**. Do not use boiling chips as they are ineffective under vacuum.  
[\[16\]](#)
  - Assemble the vacuum distillation apparatus as shown in the workflow diagram below. A Claisen adapter is recommended to prevent bumping.[\[15\]](#)[\[16\]](#)
  - Lightly grease all ground glass joints to ensure a good seal.[\[15\]](#)[\[16\]](#)
  - Position the thermometer correctly to ensure accurate temperature reading of the vapor.
  - Connect the vacuum adapter to a vacuum trap, which is then connected to the vacuum source.[\[16\]](#)
- Distillation Process:
  - Turn on the condenser cooling water.
  - Begin stirring the crude **2-acetylcyclohexanone**.
  - Slowly apply the vacuum to the system. A hissing sound indicates a leak which must be addressed.[\[16\]](#)
  - Once a stable vacuum is achieved, begin to gently heat the distillation flask using the heating mantle.
  - Monitor the temperature and pressure closely. The **2-acetylcyclohexanone** will begin to distill when its boiling point is reached at the applied pressure.
  - Collect any initial low-boiling fractions in a separate receiving flask and discard appropriately.

- Collect the main fraction of purified **2-acetylcyclohexanone** in a clean, pre-weighed receiving flask. The boiling point should remain constant during the collection of the pure fraction.
- Stop the distillation when only a small amount of residue remains in the distillation flask or when the temperature begins to drop. Do not distill to dryness.
- Shutdown Procedure:
  - Turn off the heating mantle and allow the system to cool.
  - Slowly and carefully release the vacuum.
  - Turn off the condenser water and the stirrer.
  - Disassemble the apparatus and weigh the collected fraction to determine the yield.

## Experimental Workflow

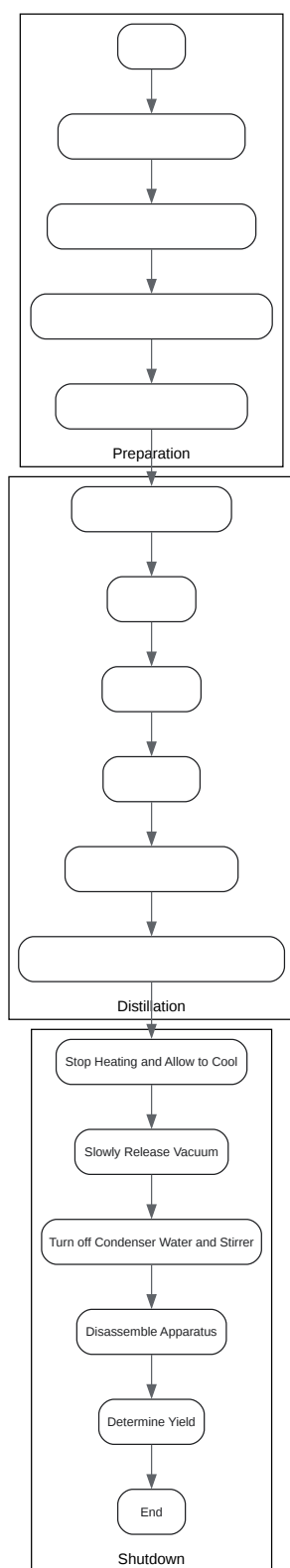


Figure 1: Vacuum Distillation Workflow for 2-Acetylcyclohexanone Purification

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Caption: Workflow for **2-acetylcyclohexanone** purification.

## Expected Results

The vacuum distillation of crude **2-acetylcyclohexanone** should yield a pure, colorless to light yellow liquid. The expected yield will depend on the purity of the starting material but is generally high. The purity of the distilled product can be confirmed by techniques such as Gas Chromatography (GC), Nuclear Magnetic Resonance (NMR) spectroscopy, and by measuring its refractive index.

## Troubleshooting

Issue	Possible Cause	Solution
Inability to achieve a good vacuum	Leaks in the system	Check that all joints are properly greased and sealed. Inspect tubing for cracks.
Bumping of the liquid	Insufficient stirring or lack of a Claisen adapter	Ensure the magnetic stirrer is functioning correctly. Use a Claisen adapter.
No distillation at the expected temperature	Inaccurate pressure reading or thermometer placement	Calibrate the manometer. Ensure the thermometer bulb is positioned correctly.
Product is discolored	Distillation temperature is too high	Lower the distillation temperature by improving the vacuum.

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